

# Linalool-d5: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Linalool-d5

Cat. No.: B15557794

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and relevant experimental protocols for **Linalool-d5**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe and effective use of this compound.

## Physicochemical and Toxicological Data

The following tables summarize the key physicochemical and toxicological properties of Linalool and its deuterated analog, **Linalool-d5**. Data for Linalool is often used as a proxy for **Linalool-d5** in the absence of specific data for the deuterated compound; however, any such substitutions are clearly noted.

Table 1: Physicochemical Properties

| Property            | Value                                            | Source |
|---------------------|--------------------------------------------------|--------|
| Chemical Formula    | C <sub>10</sub> H <sub>13</sub> D <sub>5</sub> O | [1]    |
| Molecular Weight    | 159.28 g/mol                                     | [1]    |
| Appearance          | Colorless liquid                                 | [2]    |
| Odor                | Floral, similar to bergamot and French lavender  | [3]    |
| Boiling Point       | 199 °C / 390.2 °F @ 760 mmHg (Linalool)          | [3]    |
| Flash Point         | 75 °C / 167 °F (Linalool)                        | [3]    |
| Solubility in Water | 1.45 g/L @ 25°C (Linalool)                       | [3]    |
| Specific Gravity    | 0.861 (Linalool)                                 | [3]    |
| Vapor Pressure      | 0.1 mbar @ 20 °C (Linalool)                      | [3]    |

Table 2: Toxicological Data (Linalool)

| Endpoint           | Value                               | Species      | Route  | Source |
|--------------------|-------------------------------------|--------------|--------|--------|
| Acute Oral LD50    | 2790 mg/kg                          | Rat          | Oral   | [4]    |
| Acute Dermal LD50  | 5610 mg/kg                          | Rabbit       | Dermal | [4]    |
| Skin Irritation    | Irritant                            | Rabbit       | Dermal | [4]    |
| Eye Irritation     | Irritant                            | Rabbit       | Ocular | [4]    |
| Skin Sensitization | May cause an allergic skin reaction | Human/Animal | Dermal | [4][5] |

## Hazard Identification and GHS Classification

**Linalool-d5** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

- Flammable Liquids: Category 4[4]
- Skin Irritation: Category 2[4][5]
- Eye Irritation: Category 2A[4]
- Skin Sensitization: Category 1[5]
- Hazardous to the aquatic environment — Acute hazard: Category 3[4]

Signal Word: Warning

Hazard Statements:

- H227: Combustible liquid[4]
- H315: Causes skin irritation[4][5]
- H317: May cause an allergic skin reaction[5]
- H319: Causes serious eye irritation[4]
- H402: Harmful to aquatic life[4]

## Handling Precautions and Personal Protective Equipment

Proper handling and the use of appropriate personal protective equipment (PPE) are crucial to minimize exposure and ensure safety when working with **Linalool-d5**.

## Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended to control airborne concentrations.[6]

- Ensure eyewash stations and safety showers are readily accessible.[7]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1][2]
- Skin Protection:
  - Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.[1][2]
  - Wear a lab coat or other protective clothing to prevent skin contact.[2]
- Respiratory Protection: If ventilation is inadequate or for tasks with a potential for significant inhalation exposure, use a NIOSH-approved respirator with an organic vapor cartridge.[2][8]

## General Hygiene Practices

- Wash hands thoroughly after handling.[5][6]
- Do not eat, drink, or smoke in areas where **Linalool-d5** is handled.[7]
- Remove contaminated clothing and wash it before reuse.[7]

## Experimental Protocols

### Dermal Sensitization Assessment: Human Repeated Insult Patch Test (HRIPT)

The HRIPT is a method used to assess the skin sensitization potential of a substance in humans. The following is a generalized protocol based on industry standards for fragrance ingredients.[9][10]

**Objective:** To determine if a test substance will induce dermal sensitization under exaggerated exposure conditions.

**Methodology:**

- **Panelists:** A panel of healthy human volunteers (typically 50-100) is recruited.

- Induction Phase:
  - The test substance, diluted in a suitable vehicle, is applied to the skin of the back or arm under an occlusive patch.
  - Patches are applied repeatedly to the same site for a period of three weeks (e.g., nine applications on Mondays, Wednesdays, and Fridays).
  - The site is evaluated for any skin reactions (erythema, edema) before each new patch application.
- Rest Phase: A two-week rest period with no patch application follows the induction phase.
- Challenge Phase:
  - After the rest period, a challenge patch with the test substance is applied to a new, previously unexposed skin site.
  - The challenge site is evaluated for skin reactions at 48 and 96 hours after application.
- Interpretation: A positive reaction at the challenge site, in the absence of a reaction at the initial application site during the induction phase, is indicative of induced sensitization.

## Respiratory Protection Selection Protocol

The selection of appropriate respiratory protection should follow the NIOSH Respirator Selection Logic.<sup>[11][12]</sup>

Objective: To select a respirator that provides adequate protection against inhalation of **Linalool-d5** vapors.

Methodology:

- Hazard Identification: Identify **Linalool-d5** as the respiratory hazard (organic vapor).
- Exposure Assessment: Determine or estimate the potential airborne concentration of **Linalool-d5** in the work environment.

- Respirator Selection:
  - For concentrations not exceeding the Permissible Exposure Limit (PEL) or Occupational Exposure Limit (OEL): An air-purifying half-mask respirator with organic vapor cartridges is typically sufficient.
  - For concentrations exceeding the PEL or OEL, or for unknown concentrations: A more protective respirator is required, such as a full-facepiece air-purifying respirator with organic vapor cartridges, a powered air-purifying respirator (PAPR) with organic vapor cartridges, or a supplied-air respirator.
  - For Immediately Dangerous to Life or Health (IDLH) concentrations: A self-contained breathing apparatus (SCBA) is required.
- Fit Testing: All users of tight-fitting respirators must undergo and pass a qualitative or quantitative fit test before use.
- Training and Maintenance: Users must be trained on the proper use, limitations, and maintenance of the selected respirator.

## Metabolic Pathway of Linalool

Linalool undergoes biotransformation in the body, primarily through oxidation reactions catalyzed by cytochrome P450 enzymes in the liver.<sup>[3][13]</sup> The metabolic pathway involves the formation of several more polar metabolites that can be more readily excreted.



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*Figure 1. Simplified metabolic pathway of Linalool in mammals.*

This guide provides a foundational understanding of the safety and handling considerations for **Linalool-d5**. It is imperative that researchers and laboratory personnel consult the specific

Safety Data Sheet (SDS) provided by the manufacturer for the most current and detailed information and adhere to all institutional and regulatory safety guidelines.

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